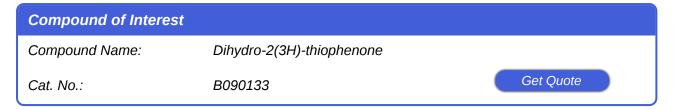


# Application Notes and Protocols: Synthesis of Dihydro-2(3H)-thiophenone from Thiirane Derivatives

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Dihydro-2(3H)-thiophenone, also known as γ-butyrothiolactone, is a sulfur-containing heterocyclic compound of interest in medicinal chemistry and materials science. This document provides detailed application notes and experimental protocols for the synthesis of dihydro-2(3H)-thiophenone and its derivatives starting from thiiranes (episulfides). Two primary synthetic strategies are discussed: the reaction of thiiranes with active methylene compounds, such as diethyl malonate, and the potential for direct carbonylation of thiiranes. This guide includes quantitative data summaries, detailed experimental procedures, and visual diagrams of the reaction pathways and workflows to aid in the successful synthesis of these target molecules.

#### Introduction

Thiiranes, three-membered rings containing a sulfur atom, are versatile building blocks in organic synthesis. Their inherent ring strain allows for facile ring-opening reactions with a variety of nucleophiles, making them valuable precursors for a range of sulfur-containing molecules. One important transformation is their conversion to dihydro-2(3H)-thiophenones, which are sulfur analogs of the widely utilized  $\gamma$ -butyrolactones. These thiolactones serve as key intermediates in the synthesis of pharmaceuticals and other biologically active compounds.



This document outlines a robust method for the synthesis of substituted **dihydro-2(3H)-thiophenone**s from thiirane derivatives and an active methylene compound.

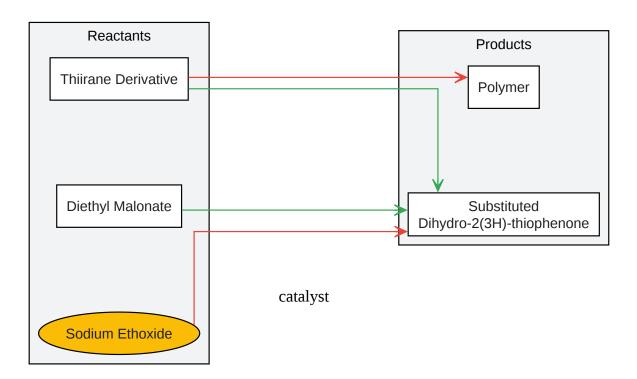
## Synthesis Method 1: Reaction of Thiiranes with Diethyl Malonate

A reliable method for the synthesis of substituted **dihydro-2(3H)-thiophenone**s involves the base-catalyzed reaction of thiiranes with diethyl malonate. The reaction proceeds via a nucleophilic attack of the malonate carbanion on one of the carbon atoms of the thiirane ring, leading to ring opening and subsequent intramolecular cyclization to form the thiolactone ring.

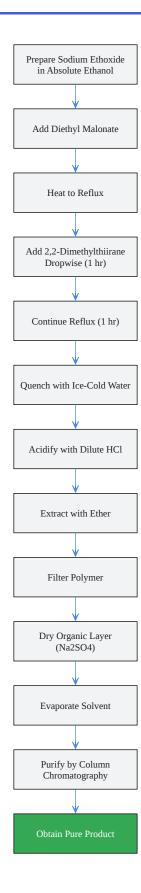
#### **Reaction Scheme**



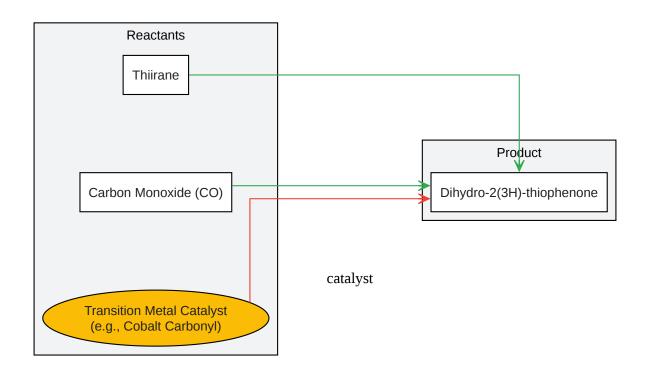
#### side reaction











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